

# "Adrenomedullin (16-31), human" protocol for solubilization and preparation

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## Compound of Interest

Compound Name: Adrenomedullin (16-31), human

Cat. No.: B15615844

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## Application Notes and Protocols for Adrenomedullin (16-31), human

Audience: Researchers, scientists, and drug development professionals.

### Introduction

**Adrenomedullin (16-31), human**, is a peptide fragment derived from human adrenomedullin (hADM).[1][2][3][4] Specifically, it comprises amino acid residues 16-31 of the full-length peptide.[1] This fragment is known to interact with the Calcitonin Gene-Related Peptide (CGRP) receptor and exhibits pressor activity in the systemic vascular bed of rats.[1][3][5] Proper handling, solubilization, and storage of this peptide are critical to ensure its biological activity and obtain reliable experimental results. These notes provide a detailed protocol for the solubilization and preparation of **Adrenomedullin (16-31), human**.

### Physicochemical and Storage Data

Proper storage is essential to maintain the integrity of the peptide. The following tables summarize the key specifications and storage conditions for both the lyophilized powder and reconstituted solutions.

Table 1: Peptide Specifications

Property	Value	Source
Molecular Formula	<b>C<sub>82</sub>H<sub>129</sub>N<sub>25</sub>O<sub>21</sub>S<sub>2</sub></b>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	1865.19 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

| Amino Acid Sequence| Cys-Arg-Phe-Gly-Thr-Cys-Thr-Val-Gln-Lys-Leu-Ala-His-Gln-Ile-Tyr-NH<sub>2</sub> |[\[1\]](#)[\[3\]](#) |

Table 2: Storage Conditions

Form	Storage Temperature	Duration	Notes	Source
Lyophilized Powder	<b>-80°C</b>	<b>2 years</b>	<b>Sealed, away from moisture</b>	<a href="#">[1]</a> <a href="#">[3]</a>
	-20°C	1 year	Sealed, away from moisture	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Reconstituted Solution	-80°C	6 months	Aliquot to avoid freeze-thaw cycles	<a href="#">[1]</a> <a href="#">[3]</a>

| | -20°C | 1 month | Aliquot to avoid freeze-thaw cycles |[\[1\]](#)[\[3\]](#) |

## Solubilization and Preparation Protocol

### 3.1. Materials Required

- Lyophilized **Adrenomedullin (16-31), human** peptide
- High-purity sterile water (H<sub>2</sub>O)
- Sterile, low-protein-binding polypropylene tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer

- Microcentrifuge

3.2. Recommended Solvent The recommended solvent for **Adrenomedullin (16-31), human** is sterile water.<sup>[1][2][7]</sup> The peptide has a high solubility in water of at least 100 mg/mL (53.61 mM).<sup>[1][2][3][7]</sup>

### 3.3. Step-by-Step Reconstitution Protocol

- Equilibration: Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation from forming inside the vial, which can affect peptide stability.
- Centrifugation: Briefly centrifuge the vial at a low speed (e.g., ~1000 x g for 30 seconds) to ensure that all the lyophilized powder is collected at the bottom of the vial.<sup>[8]</sup>
- Solvent Addition: Carefully open the vial and add the calculated volume of sterile water to achieve the desired stock solution concentration. Refer to Table 3 for common stock solution preparations.
- Dissolution: Recap the vial securely and gently vortex or swirl to mix. If necessary, pipette the solution up and down carefully to ensure the peptide is completely dissolved. Avoid vigorous shaking, which can cause peptide degradation.
- Aliquotting: To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use, low-protein-binding microcentrifuge tubes.<sup>[3][9]</sup>
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).<sup>[1][3]</sup>

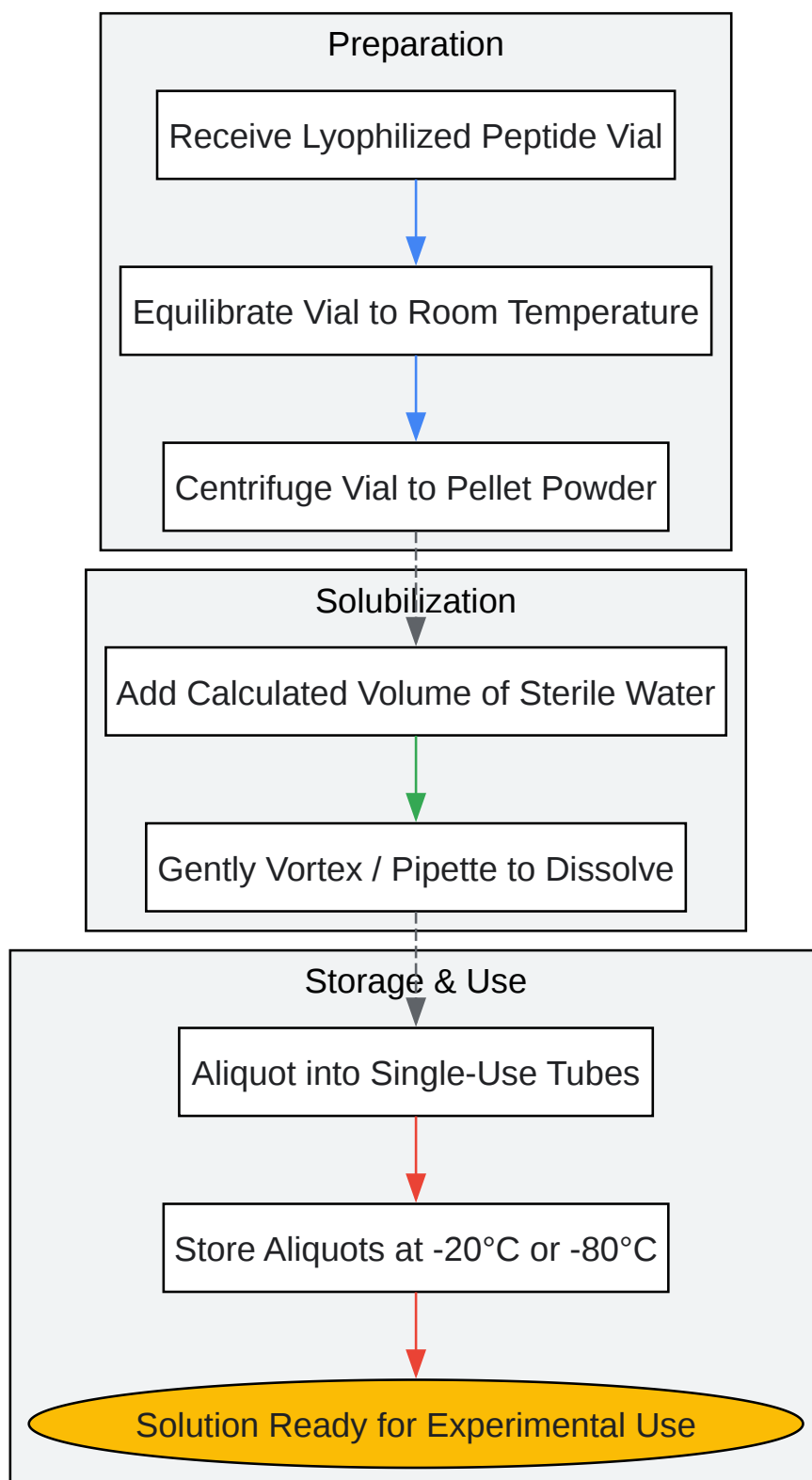
Table 3: Stock Solution Preparation Guide This table provides the required volume of water to add to a specific mass of the peptide to achieve common molar concentrations.

Desired Concentration	Mass of Peptide: 1 mg	Mass of Peptide: 5 mg	Mass of Peptide: 10 mg
1 mM	0.5361 mL	2.6807 mL	5.3614 mL
5 mM	0.1072 mL	0.5361 mL	1.0723 mL
10 mM	0.0536 mL	0.2681 mL	0.5361 mL

Data derived from  
manufacturer's  
datasheet.[\[1\]](#)

## Experimental Workflow Diagram

The following diagram illustrates the standard procedure for preparing **Adrenomedullin (16-31), human**, from a lyophilized state to a ready-to-use stock solution.

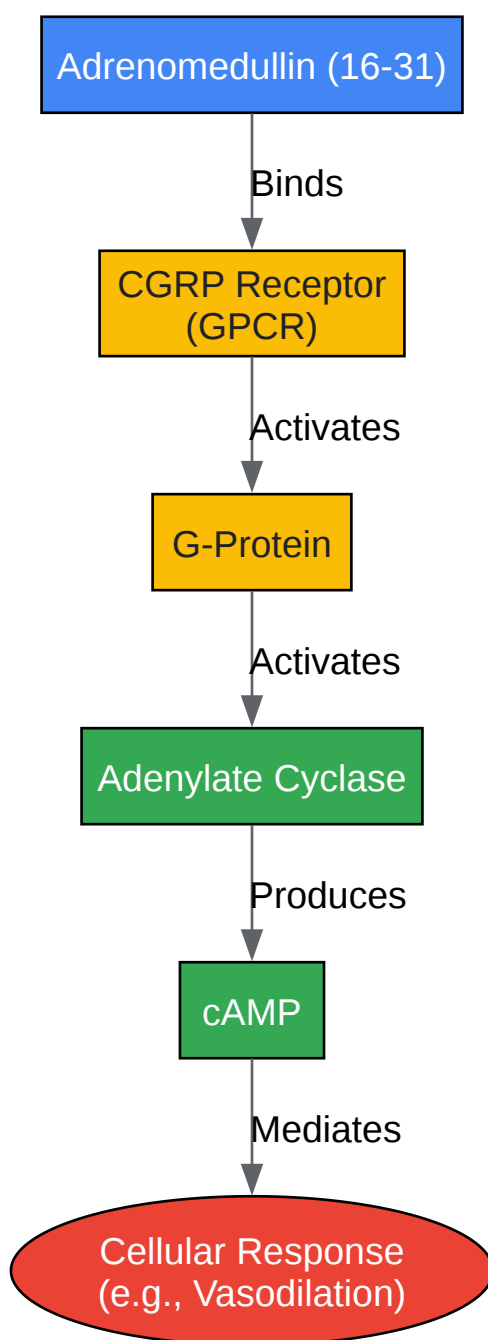


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Caption: Workflow for the solubilization and preparation of **Adrenomedullin (16-31), human**.

## Signaling Pathway Context

**Adrenomedullin (16-31), human**, acts as a ligand for G-protein coupled receptors (GPCRs), specifically the CGRP receptor.[1][3] Upon binding, it can modulate intracellular signaling cascades. The primary pathway associated with adrenomedullin family peptides involves the activation of adenylate cyclase, leading to an increase in cyclic AMP (cAMP) levels, and can also involve the mobilization of intracellular calcium ( $\text{Ca}^{2+}$ ).[10]



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Caption: Simplified signaling pathway of Adrenomedullin peptides via GPCR activation.

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